Application Notes & Protocols: 1-Cyclohexenecarbonyl Chloride in Natural Product Synthesis

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Compound of Interest

Compound Name:	*1-Cyclohexenecarbonyl chloride*
CAS No.:	*36278-22-5*
Cat. No.:	*B107436*

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Abstract

1-Cyclohexenecarbonyl chloride is a bifunctional reagent of significant utility in the synthesis of complex organic molecules, including natural products and pharmaceutical agents.[1] Its structure, featuring a reactive acyl chloride and a versatile cyclohexene ring, allows for its strategic incorporation as a key building block.[1] This guide provides an in-depth exploration of its applications, focusing on its primary role as an acylating agent and its potential utility in cycloaddition reactions. We present detailed, field-proven protocols, mechanistic insights, and a critical examination of its role in constructing the core scaffolds of bioactive molecules. This document is intended for researchers, medicinal chemists, and drug development professionals seeking to leverage this reagent in their synthetic campaigns.

Reagent Profile and Strategic Value

1-Cyclohexenecarbonyl chloride (C_7H_9ClO) is a valuable intermediate in organic synthesis.[1] Its reactivity is dominated by two key features:

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- The Acyl Chloride Group: This functional group is a highly reactive carboxylic acid derivative, making it an excellent electrophile for acylation reactions. It readily reacts with a wide range of nucleophiles—such as amines, alcohols, and carbanions—to introduce the cyclohexenecarbonyl moiety into a target molecule.[1][2] This process typically proceeds via a nucleophilic addition-elimination mechanism.[1]

- The Cyclohexene Ring: The unsaturated six-membered ring provides a rigid, lipophilic scaffold. The double bond offers a handle for further functionalization through various addition reactions, such as hydrogenation, epoxidation, or dihydroxylation.[1][3] Furthermore, the electron-withdrawing nature of the carbonyl group activates the double bond, rendering it a competent dienophile in Diels-Alder reactions.

These combined features make **1-cyclohexenecarbonyl chloride** a strategic choice for building molecular complexity, particularly in the synthesis of carbocyclic natural products and their analogues.

Safety and Handling

As with all reactive acyl chlorides, **1-cyclohexenecarbonyl chloride** must be handled with care in a well-ventilated fume hood while wearing appropriate personal protective equipment (PPE), including gloves and safety goggles.[4][5]

- Hazards: The compound is corrosive and causes severe skin burns and eye damage.[6][7] It reacts with water and moisture, potentially releasing corrosive hydrogen chloride gas.[1][8]

- Storage: It should be stored in a cool, dry, well-ventilated area in a tightly sealed container, away from moisture and sources of ignition.[4][7]

Table 1: Physical and Safety Data for Cyclohexane-Analogous Carbonyl Chloride Note: Data is for the saturated analogue, Cyclohexanecarbonyl chloride, as it is more readily available and shares similar hazards.

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Property	Value	Reference(s)
Molecular Formula	$C_7H_{11}ClO$	[6]
Molecular Weight	146.61 g/mol	[9]
Appearance	Colorless to pale yellow liquid	[8]
Boiling Point	142 °C / 287.6 °F	[4]
Flash Point	28 °C / 82.4 °F	[4]
Primary Hazards	Corrosive, Flammable	[4][5][7]
Handling Precaution	Use in fume hood, avoid water, wear full PPE.	[4][5]

Core Application: Acylation Reactions

The most prevalent application of **1-cyclohexenecarbonyl chloride** is as an acylating agent to form amides and esters, which are fundamental linkages in a vast number of natural products and pharmaceuticals.[1]

Mechanism of Action: Nucleophilic Acyl Substitution

The reaction proceeds via a well-established two-step nucleophilic addition-elimination pathway. A nucleophile (e.g., an amine or alcohol) attacks the electrophilic carbonyl carbon, forming a tetrahedral intermediate. Subsequently, the chloride ion is eliminated as a leaving group, regenerating the carbonyl and yielding the acylated product.[1][2]

Caption: Mechanism of Nucleophilic Acyl Substitution.

Protocol 1: General Procedure for Amide Synthesis

This protocol details the formation of an amide bond by reacting **1-cyclohexenecarbonyl chloride** with a primary or secondary amine. The use of a non-nucleophilic base is critical to scavenge the HCl byproduct.

Materials:

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- Primary or secondary amine (1.0 eq)
- **1-Cyclohexenecarbonyl chloride** (1.1 eq)
- Anhydrous dichloromethane (DCM) or tetrahydrofuran (THF)
- Triethylamine (Et_3N) or N,N-Diisopropylethylamine (DIPEA) (1.2 eq)
- Nitrogen or Argon atmosphere
- Standard laboratory glassware

Procedure:

- Reaction Setup: Dissolve the amine (1.0 eq) and triethylamine (1.2 eq) in anhydrous DCM in a round-bottom flask under an inert atmosphere.
- Cooling: Cool the solution to 0 °C using an ice-water bath. This mitigates the exothermic nature of the reaction and minimizes side reactions.
- Reagent Addition: Add **1-cyclohexenecarbonyl chloride** (1.1 eq) dropwise to the stirred solution over 10-15 minutes. Maintain the temperature at 0 °C during the addition.
- Reaction: Allow the reaction mixture to warm to room temperature and stir for 2-4 hours.
- Monitoring: Monitor the reaction's progress by Thin Layer Chromatography (TLC) until the starting amine is consumed.[2]
- Work-up: Quench the reaction by adding water. Transfer the mixture to a separatory funnel and separate the organic layer.
- Washing: Wash the organic layer sequentially with 1 M HCl, saturated sodium bicarbonate ($NaHCO_3$) solution, and finally with brine.[2] This removes excess base, unreacted starting material, and aqueous residues.
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate ($MgSO_4$), filter, and concentrate the solvent under reduced pressure using a rotary evaporator.[2]

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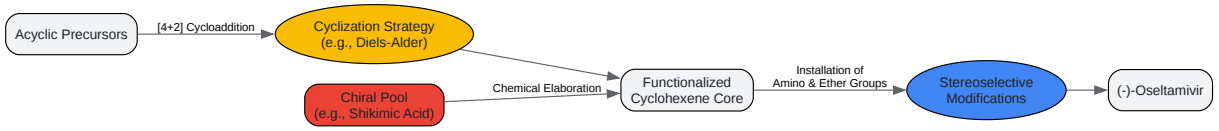
- Purification: Purify the crude amide product by column chromatography on silica gel or by recrystallization to yield the pure product.

Case Study: The Cyclohexene Scaffold in (-)-Oseltamivir (Tamiflu®)

While the most prominent industrial syntheses of the anti-influenza drug (-)-oseltamivir (Tamiflu®) start from shikimic acid, the core of the molecule is a highly functionalized cyclohexene ring.[10][11] The synthetic challenges associated with oseltamivir highlight the importance of reagents that can be used to construct or modify such scaffolds.

The total synthesis of oseltamivir requires precise control over three stereocenters on the cyclohexene core.[11] Various synthetic strategies have been developed to achieve this, often involving key transformations like Diels-Alder reactions, palladium-catalyzed asymmetric allylic alkylations, and aziridination reactions.[10][12][13]

Although **1-cyclohexenecarbonyl chloride** is not directly used in the most cited routes, its structure represents the fundamental cyclohexene building block that these complex syntheses aim to construct. Synthetic routes that build the cyclohexene ring from acyclic precursors often culminate in intermediates that share structural motifs with our title reagent, underscoring its importance as a representative synthon.



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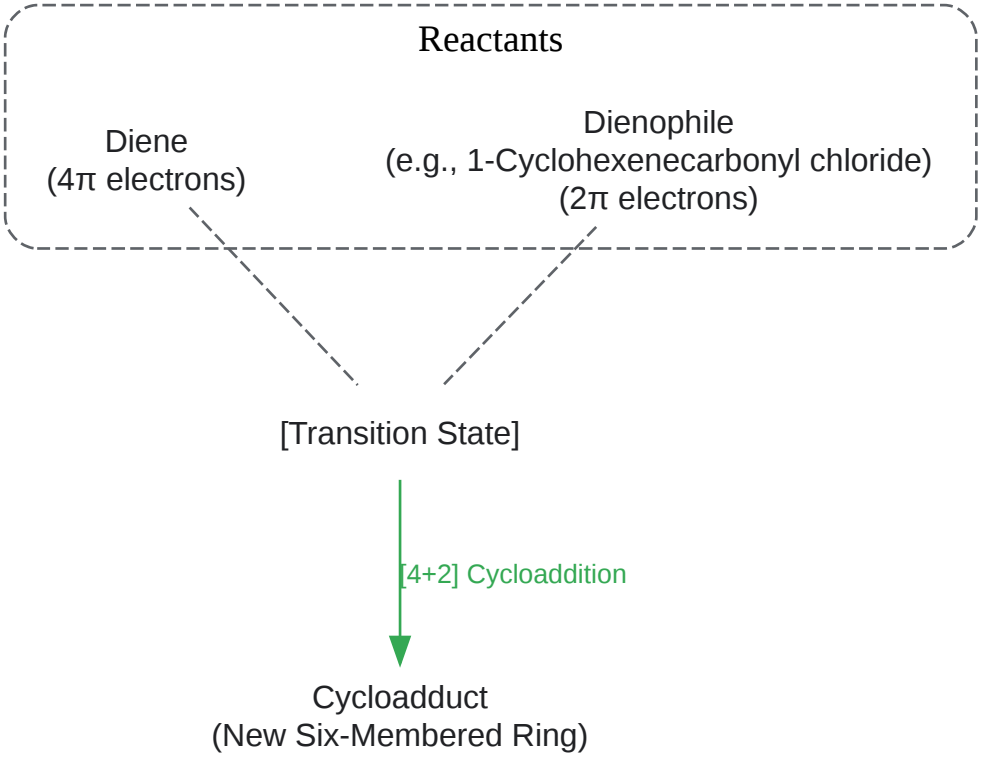
Caption: General synthetic strategies toward Oseltamivir's core.

Application in Pericyclic Reactions: The Diels-Alder Reaction

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The Diels-Alder reaction is a powerful tool for forming six-membered rings, making it highly relevant to natural product synthesis.[14] As an α,β-unsaturated carbonyl compound, **1-cyclohexenecarbonyl chloride** can function as a dienophile, reacting with a conjugated diene in a [4+2] cycloaddition to generate complex polycyclic systems.

The electron-withdrawing effect of the carbonyl chloride group lowers the energy of the dienophile's LUMO (Lowest Unoccupied Molecular Orbital), facilitating the reaction with the HOMO (Highest Occupied Molecular Orbital) of an electron-rich diene. This reaction proceeds with high stereospecificity, making it a reliable method for setting multiple stereocenters in a single step.[15]



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Caption: Workflow of a Diels-Alder [4+2] cycloaddition.

Protocol 2: Synthesis of 1-Cyclohexenecarbonyl Chloride

This reagent is typically prepared from its corresponding carboxylic acid using a chlorinating agent like thionyl chloride ($SOCl_2$) or oxalyl chloride.[1][16] Oxalyl chloride is often preferred for its milder conditions and cleaner reaction profile, as the byproducts (CO_2, CO, HCl) are all gaseous.[17]

Materials:

- 1-Cyclohexenecarboxylic acid (1.0 eq)
- Oxalyl chloride ($(COCl)_2$) (1.3 eq)
- Anhydrous dichloromethane (DCM)
- N,N-Dimethylformamide (DMF) (catalytic, ~1 drop)
- Nitrogen or Argon atmosphere
- Distillation apparatus

Procedure:

- Reaction Setup: To a flame-dried, two-neck round-bottom flask equipped with a magnetic stir bar and a reflux condenser under an inert atmosphere, add 1-cyclohexenecarboxylic acid (1.0 eq) and anhydrous DCM.
- Catalyst Addition: Add one drop of DMF to the solution. The DMF acts as a catalyst by forming the reactive Vilsmeier reagent in situ.[16]
- Reagent Addition: Slowly add oxalyl chloride (1.3 eq) to the stirred solution at room temperature. Vigorous gas evolution (CO_2, CO, HCl) will be observed. The addition should be controlled to prevent excessive foaming.
- Reaction: Stir the mixture at room temperature for 1.5-2 hours, or until gas evolution ceases. The reaction can be gently warmed if necessary to ensure completion.
- Isolation: Carefully concentrate the reaction mixture under reduced pressure to remove the solvent and any excess oxalyl chloride.

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- Purification: The resulting crude **1-cyclohexenecarbonyl chloride** can be purified by vacuum distillation to yield a colorless to pale yellow liquid. Due to its reactivity, it is often used immediately in the next step without extensive purification.[17]

Conclusion

1-Cyclohexenecarbonyl chloride serves as a potent and versatile building block in the synthesis of natural products and their derivatives. Its primary utility lies in its capacity for efficient acylation, enabling the formation of robust amide and ester linkages. Furthermore, its inherent cyclohexene structure provides a valuable scaffold that can be strategically employed in more complex synthetic endeavors, including pericyclic reactions like the Diels-Alder cycloaddition. The protocols and insights provided herein offer a practical framework for researchers to effectively and safely incorporate this reagent into their synthetic programs, facilitating the construction of novel and biologically significant molecules.

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